

An In-depth Technical Guide to 4-Cyanocinnamic Acid

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Compound of Interest

Compound Name: 4-Cyanocinnamic acid

Cat. No.: B097937

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This technical guide provides a comprehensive overview of the core physicochemical properties of **4-Cyanocinnamic acid**, tailored for researchers, scientists, and professionals in drug development.

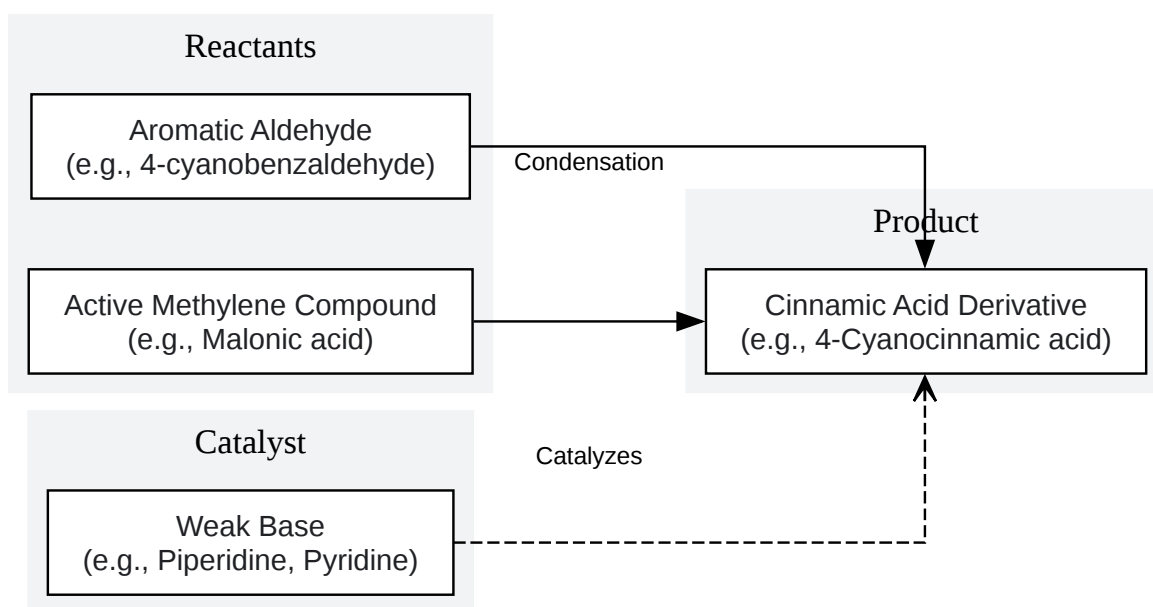
Core Physicochemical Data

The fundamental molecular attributes of **4-Cyanocinnamic acid** are summarized below, providing a foundational dataset for its use in experimental and developmental contexts.

Parameter	Value	Reference
Molecular Formula	C ₁₀ H ₇ NO ₂	[1]
Molecular Weight	173.171 g/mol	[1]
Monoisotopic Mass	173.047678466 g/mol	[1]
Melting Point	245-248°C	[2]
Boiling Point (Predicted)	380.4 ± 25.0 °C	[2]
Density (Predicted)	1.26 ± 0.1 g/cm ³	[2]
pKa (Predicted)	4.13 ± 0.10	[2]

Structural and Synthetic Context

4-Cyanocinnamic acid serves as a valuable building block in organic synthesis. Its structure, featuring both a carboxylic acid and a nitrile group attached to a cinnamic acid backbone, allows for a variety of chemical transformations. A common synthetic route to related compounds involves the Knoevenagel condensation, which provides a logical framework for understanding its reactivity and potential applications in the synthesis of more complex molecules.



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Figure 1. A generalized workflow for the synthesis of cinnamic acid derivatives via the Knoevenagel condensation.

Experimental Protocols

Due to the primary application of **4-Cyanocinnamic acid** as a chemical intermediate, detailed experimental protocols are centered on its synthesis and subsequent use in further chemical reactions. Below is a representative protocol for a Knoevenagel condensation to synthesize a cinnamic acid derivative.

Objective: To synthesize a cinnamic acid derivative from an aromatic aldehyde and an active methylene compound.

Materials:

- Aromatic aldehyde (e.g., 4-cyanobenzaldehyde)
- Active methylene compound (e.g., malonic acid)
- Weak base catalyst (e.g., piperidine or pyridine)
- Solvent (e.g., ethanol or toluene)
- Round-bottom flask
- Reflux condenser
- Heating mantle
- Magnetic stirrer and stir bar
- Crystallization dish
- Filtration apparatus (Buchner funnel, filter paper, vacuum flask)
- Recrystallization solvent

Procedure:

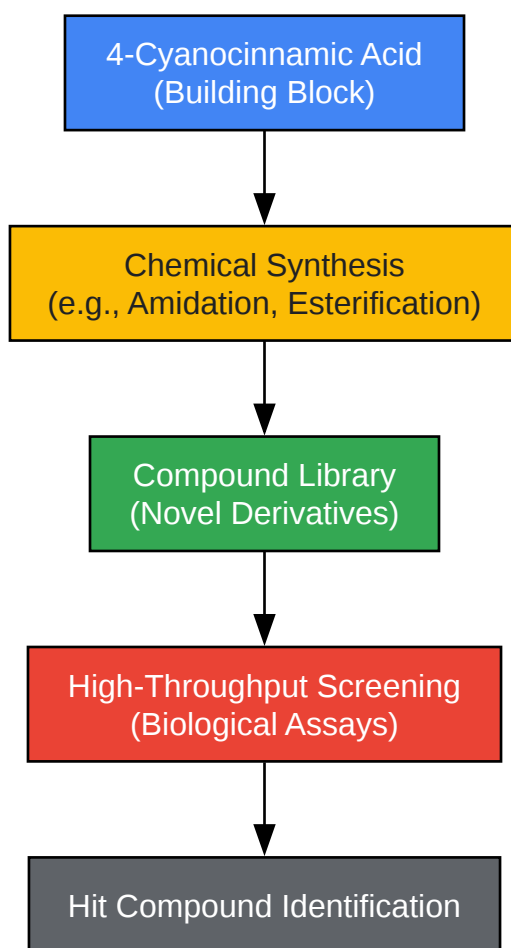
- **Reaction Setup:** In a round-bottom flask, dissolve the aromatic aldehyde and the active methylene compound in a suitable solvent.
- **Catalyst Addition:** Add a catalytic amount of the weak base to the reaction mixture.
- **Reflux:** Attach a reflux condenser and heat the mixture to reflux with constant stirring. The reaction progress can be monitored by thin-layer chromatography (TLC).
- **Work-up:** After the reaction is complete (as indicated by TLC), cool the mixture to room temperature.
- **Isolation:** The product may precipitate out of the solution upon cooling. If not, the solvent can be partially removed under reduced pressure to induce crystallization.

- Purification: Collect the crude product by vacuum filtration and wash with a cold solvent to remove impurities.
- Recrystallization: Further purify the product by recrystallization from an appropriate solvent to obtain the pure cinnamic acid derivative.
- Characterization: Analyze the final product for its purity and identity using techniques such as melting point determination, NMR spectroscopy, and mass spectrometry.

This generalized protocol can be adapted based on the specific substrates and desired scale of the reaction.

Logical Relationships in Application

While direct and extensive signaling pathway involvement for **4-Cyanocinnamic acid** is not widely documented, its utility as a precursor in the synthesis of pharmacologically active molecules is a key aspect of its application. The following diagram illustrates the logical progression from a simple precursor to a potentially bioactive compound.



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Figure 2. A logical workflow illustrating the role of **4-Cyanocinnamic acid** in a drug discovery process.

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References

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